

Safeguarding Research: Proper Disposal of Imidazole Ketone Erastin

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Compound of Interest

Compound Name: *Imidazole ketone erastin*

Cat. No.: *B610340*

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For researchers and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential safety and logistical information for the proper disposal of **Imidazole Ketone Erastin** (IKE), a potent inducer of ferroptosis. Adherence to these procedures is critical for protecting personnel and the environment.

Immediate Safety and Handling Precautions

Before handling **Imidazole Ketone Erastin**, it is crucial to be familiar with its safety profile. While some safety data sheets (SDS) state that IKE is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is prudent to handle it with care due to its biological activity and the potential hazards of related imidazole compounds.

Personal Protective Equipment (PPE):

- **Gloves:** Always wear chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat should be worn.

Handling:

- Avoid contact with skin and eyes.

- Prevent the formation of dust and aerosols.
- Use in a well-ventilated area.

Quantitative Data for Disposal Considerations

While specific quantitative disposal limits for **Imidazole Ketone Erastin** are not universally established, the following table outlines key parameters that researchers must ascertain from their institution's Environmental Health & Safety (EH&S) department and local regulations.

Parameter	Guideline
Waste Classification	Must be determined based on local, regional, and national hazardous waste regulations. Given its nature as a complex organic molecule, it should be treated as chemical waste.
Acutely Toxic Waste Limit	For "P-listed" acutely toxic wastes, the EPA limits accumulation to 1 quart for liquids or 1 kilogram for solids in a satellite accumulation area. While IKE is not specifically P-listed, this provides a conservative benchmark for highly potent compounds. [1]
Satellite Accumulation Area (SAA) Volume Limit	A maximum of 55 gallons of hazardous waste may be stored in an SAA. [1]
Drain Disposal	Prohibited. Do not empty into drains. [2] The high water solubility of some related imidazole compounds does not permit drain disposal for this chemical. [3]
Container Type	Use chemically compatible containers, preferably plastic, with secure, leak-proof closures. [1] [4]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol provides a standardized procedure for the safe segregation, storage, and disposal of solid and liquid waste containing **Imidazole Ketone Erastin**.

Materials:

- Designated, labeled, and sealed hazardous waste container (chemically compatible).
- Personal Protective Equipment (PPE): gloves, safety glasses, lab coat.
- Chemical fume hood.
- Waste accumulation log.

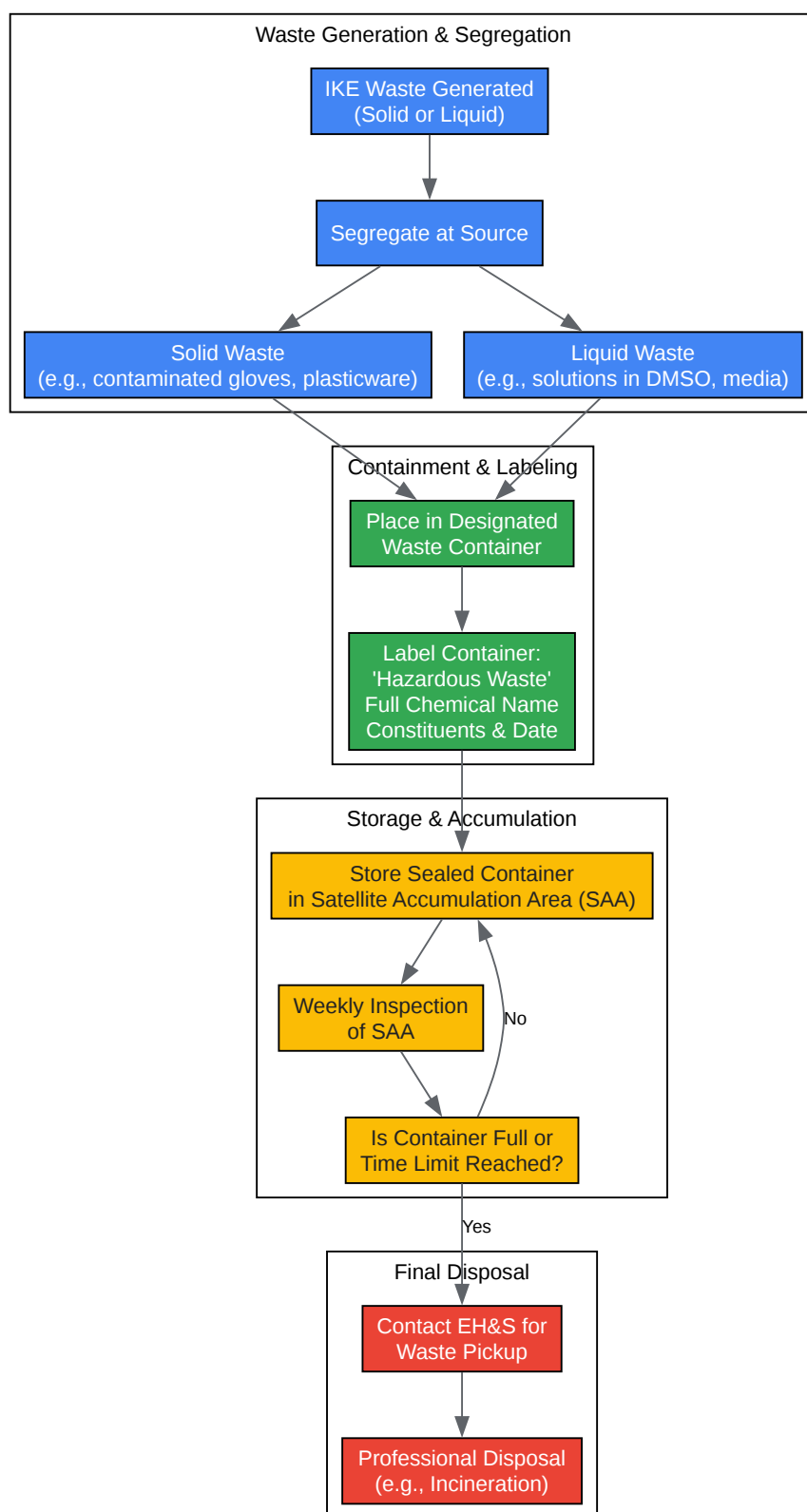
Procedure:

- Waste Segregation at the Source:
 - Solid Waste: Collect all IKE-contaminated solid waste, including unused pure compound, contaminated gloves, weigh boats, and pipette tips, in a designated, clearly labeled solid waste container.
 - Liquid Waste: Collect all IKE-contaminated liquid waste, such as solutions in organic solvents (e.g., DMSO) or aqueous media, in a separate, clearly labeled liquid waste container.
 - Note: Do not mix incompatible waste streams. For example, never mix oxidizing acids with organic chemicals.[\[5\]](#)
- Waste Container Labeling:
 - Immediately label the waste container with "Hazardous Waste" and the full chemical name: "**Imidazole Ketone Erastin**."
 - List all chemical constituents, including solvents and their approximate concentrations.
 - Indicate the date when the first waste was added to the container.
- Accumulation in a Satellite Accumulation Area (SAA):

- Store the sealed waste container in a designated SAA within the laboratory, at or near the point of generation.[1][6]
- The SAA must be under the control of laboratory personnel and should be inspected weekly for any signs of leakage.[6]
- Ensure secondary containment is in place for liquid waste containers.[5]
- Requesting Waste Pickup:
 - Once the waste container is full, or before the accumulation time limit set by your institution is reached (typically within one year for partially filled containers), arrange for waste pickup.[6]
 - Contact your institution's Environmental Health & Safety (EH&S) department or the designated hazardous waste disposal contractor to schedule a pickup.[2]
- Documentation:
 - Maintain a log of all hazardous waste generated, including the chemical name, quantity, and date of disposal request.

Visualizing the Disposal Workflow

The following diagrams illustrate the key decision points and pathways for the proper disposal of **Imidazole Ketone Erastin**.

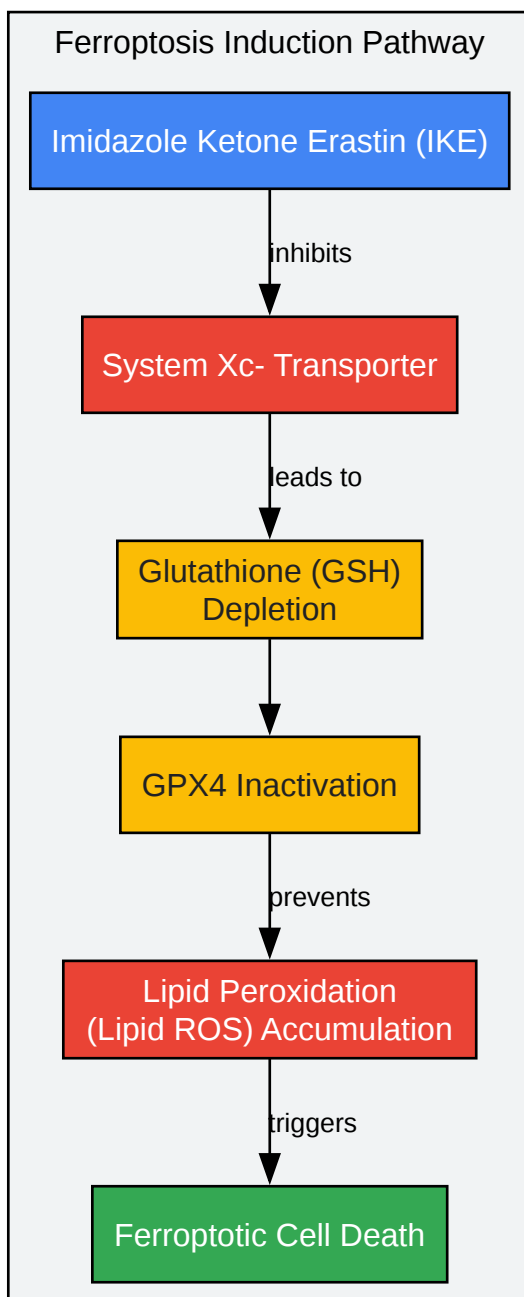


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Caption: Workflow for the proper disposal of **Imidazole Ketone Erastin**.

Signaling Pathway Context: Ferroptosis Induction by IKE

To provide context for the biological activity of **Imidazole Ketone Erastin**, the following diagram illustrates its role as an inducer of ferroptosis.



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Caption: Simplified signaling pathway of IKE-induced ferroptosis.

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